

Isokotanin B CAS number and molecular formula

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Compound of Interest

Compound Name: *Isokotanin B*

Cat. No.: *B153769*

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Isokotanin B: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Isokotanin B is a naturally occurring bicoumarin derivative isolated from the sclerotia of the fungus *Aspergillus alliaceus*. This document provides a concise technical overview of **Isokotanin B**, summarizing its chemical properties, known biological activities, and a general methodology for its isolation. Currently, specific signaling pathways associated with **Isokotanin B** have not been elucidated in the available scientific literature.

Chemical Properties

Isokotanin B is characterized by the following molecular and physical properties:

Property	Value	Reference
CAS Number	154160-09-5	[1][2][3]
Molecular Formula	C ₂₃ H ₂₀ O ₈	[1][2][3]
Molecular Weight	424.40 g/mol	[1]
Appearance	Light yellow solid	[4]
Solubility	Soluble in ethanol, methanol, DMF, and DMSO	[4]

Biological Activity

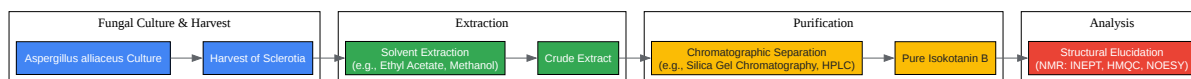
The primary biological activity reported for **Isokotanin B** is its insecticidal properties. The structural determination of **Isokotanin B** was achieved through various NMR techniques, including INEPT, HMQC, and NOESY.[1]

Activity	Target Organism	Effect	Reference
Insecticidal	Helicoverpa zea (Corn earworm)	Active	[1]
Insecticidal	Carpophilus hemipterus (Dried fruit beetle)	Active	[1]

Experimental Protocols

Isolation of Isokotanin B from Aspergillus alliaceus

A detailed, step-by-step protocol for the isolation of **Isokotanin B** is not explicitly available in the reviewed literature. However, based on the initial discovery and general methods for isolating fungal secondary metabolites, a generalized workflow can be proposed. **Isokotanin B**, along with Isokotanins A and C, was first isolated from the sclerotia of *Aspergillus alliaceus*. [1] The process would generally involve solvent extraction of the fungal material followed by chromatographic separation to purify the compound.



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A generalized workflow for the isolation and identification of **Isokotanin B**.

Signaling Pathways

As of the latest available data, there is no specific information detailing the signaling pathways modulated by **Isokotanin B**. Further research is required to elucidate the molecular mechanisms underlying its biological activities.

Conclusion

Isokotanin B is a fungal metabolite with established insecticidal activity. While its chemical properties and a general isolation approach are known, its specific mechanism of action and the signaling pathways it may influence remain an open area for future investigation. This knowledge gap presents an opportunity for researchers in natural product chemistry and drug discovery to explore the therapeutic potential of this bicoumarin compound.

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References

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